

Technical Guide: Research Applications of 1-Acetyl-4-methylpiperidine

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Compound of Interest

Compound Name: 1-Acetyl-4-methylpiperidine

CAS No.: 4593-17-3

Cat. No.: B11031575

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CAS: 4593-17-3 | Formula: C₈H₁₅NO | MW: 141.21 g/mol [\[1\]](#)

Executive Summary

1-Acetyl-4-methylpiperidine (also known as N-acetyl-4-pipecoline or 1-(4-methylpiperidin-1-yl)ethanone) is a specialized heterocyclic building block used primarily in medicinal chemistry and agrochemical research.[\[1\]](#) Unlike commodity solvents, this compound serves as a critical structural scaffold for defining Structure-Activity Relationships (SAR) in two high-value domains:

- **Glycogen Synthase 1 (GYS1) Inhibition:** It functions as a core moiety in the development of therapies for glycogen storage diseases (e.g., Pompe disease) and specific cancers.
- **Next-Generation Insect Repellents:** It acts as a reference analog in the optimization of N-acylpiperidine repellents, helping researchers delineate the pharmacophore required to replace DEET and Picaridin.[\[1\]](#)

Part 1: Chemical Identity & Physicochemical Profile

This compound is an N-acetylated derivative of 4-methylpiperidine.^[1] Its structure offers a lipophilic, non-aromatic ring system that is metabolically stable relative to open-chain amides, making it an ideal "spacer" or "linker" in drug design.^[1]

Structural Specifications

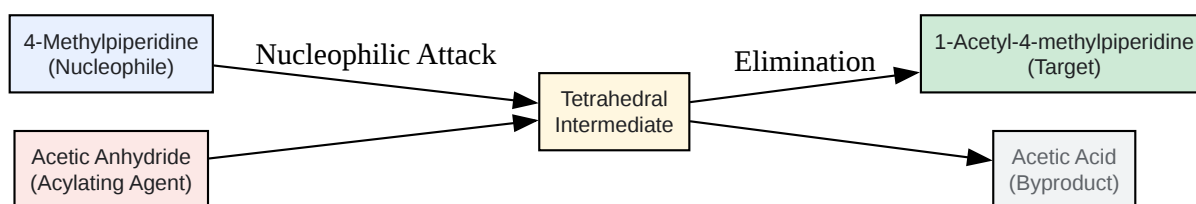
Property	Value	Note
CAS Number	4593-17-3	Often confused with 4693-92-9 (Dicyclohexylamine HCl); verify rigorously. ^[1]
IUPAC Name	1-(4-methylpiperidin-1-yl)ethanone	
Molecular Weight	141.21 g/mol	
Boiling Point	~238°C (Predicted)	High boiling point makes it suitable for high-temp reactions. ^[1]
Density	~0.96 g/cm ³	
LogP	~1.2	Moderate lipophilicity; crosses biological membranes effectively. ^[1]
Solubility	Soluble in DCM, Methanol, DMSO	Limited water solubility. ^[1]

Part 2: Synthesis & Manufacturing Protocol

Objective: High-yield synthesis of **1-Acetyl-4-methylpiperidine** from 4-methylpiperidine. Scale: Laboratory (10–50g).

Reaction Mechanism

The synthesis involves the nucleophilic attack of the secondary amine (4-methylpiperidine) on an acylating agent (Acetic Anhydride or Acetyl Chloride), followed by the elimination of the leaving group.^[1]



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Caption: Nucleophilic acyl substitution pathway for the synthesis of **1-Acetyl-4-methylpiperidine**.

Validated Protocol (Acetic Anhydride Method)

This method is preferred over acetyl chloride for its milder conditions and easier handling.^[1]

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and thermometer.
- Charge: Add 4-methylpiperidine (10.0 g, 101 mmol) and Dichloromethane (DCM, 100 mL). Cool to 0°C using an ice bath.^[1]
- Base Addition: Add Triethylamine (TEA, 15.3 g, 151 mmol). Note: TEA acts as a scavenger for the generated acid.
- Acylation: Dropwise add Acetic Anhydride (11.3 g, 111 mmol) over 30 minutes. Maintain internal temperature < 10°C.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 4 hours. Monitor by TLC (System: 5% MeOH in DCM).
- Workup:
 - Wash reaction mixture with 1N HCl (2 x 50 mL) to remove unreacted amine/TEA.^[1]
 - Wash with Sat. NaHCO₃ (2 x 50 mL) to neutralize acetic acid.
 - Wash with Brine (50 mL).^[1]

- Isolation: Dry organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: If necessary, distill under vacuum (bulb-to-bulb) or purify via silica gel chromatography (Hexane:EtOAc gradient).[1]

Part 3: Research Applications

Medicinal Chemistry: GYS1 Inhibitors

Context: Glycogen Synthase 1 (GYS1) is a therapeutic target for Pompe Disease (glycogen storage disorder) and certain glycogen-dependent cancers (e.g., Ewing Sarcoma).[1]

Application: **1-Acetyl-4-methylpiperidine** serves as a critical scaffold in the synthesis of "substrate reduction" therapies.[1] The 4-methylpiperidine moiety mimics the glucose ring's steric bulk without the metabolic instability of a sugar, while the acetyl group links to the pharmacophore core.

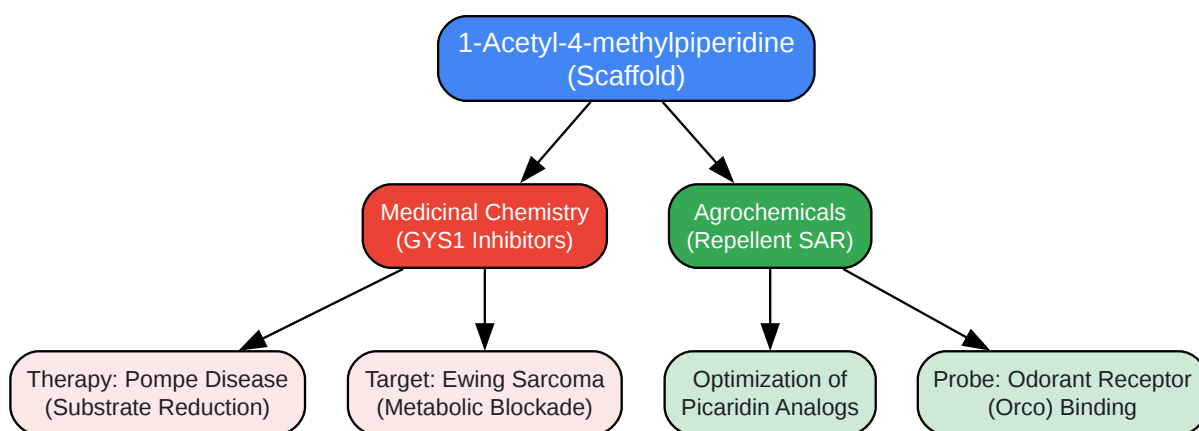
Mechanism in Drug Design:

- Steric Occlusion: The methyl group at the C4 position creates steric interference that improves selectivity for GYS1 over the liver isoform (GYS2).
- Linker Stability: The amide bond (N-acetyl) is resistant to plasma hydrolysis, extending the half-life of the inhibitor.[1]

Agrochemicals: Insect Repellent SAR

Context: The "Gold Standard" repellents DEET and Picaridin rely on specific interactions with odorant receptors (Orco) in mosquitoes.[1] Application: **1-Acetyl-4-methylpiperidine** is used in Structure-Activity Relationship (SAR) studies to map the repellent pharmacophore.[1]

- Comparative Probe: Researchers compare its activity against Picaridin (which has a sec-butyl ester and hydroxyethyl group) to determine the necessity of the ester functionality.[1]
- Finding: While less potent than Picaridin, **1-Acetyl-4-methylpiperidine** demonstrates that the N-acyl piperidine core is the essential driver of repellency, guiding the design of cheaper, more stable analogs.[1]



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Caption: Divergent application pathways in pharmaceutical and agrochemical research.

Part 4: Analytical Characterization

To validate the identity of synthesized **1-Acetyl-4-methylpiperidine**, compare experimental data against these standard spectral markers.

Nuclear Magnetic Resonance (NMR)[1]

- ^1H NMR (400 MHz, CDCl_3):
 - δ 4.55 (d, 1H): Equatorial proton α to Nitrogen (deshielded by amide).[1]
 - δ 3.78 (d, 1H): Axial proton α to Nitrogen.[1]
 - δ 3.05 (t, 1H): Proton α to Nitrogen.[1]
 - δ 2.52 (t, 1H): Proton α to Nitrogen.[1]
 - δ 2.08 (s, 3H): Acetyl methyl group (Characteristic singlet).[1]
 - δ 1.65 - 1.05 (m, 5H): Ring protons (β , γ positions).
 - δ 0.95 (d, 3H): C4-Methyl group (Doublet, $J \approx 6.5$ Hz).[1]

Mass Spectrometry (MS)[1]

- Ionization: ESI+ (Electrospray Ionization).[1]
- Molecular Ion $[M+H]^+$: 142.2 Da.[1]
- Fragmentation: Loss of acetyl group (M-43) is common in EI-MS.[1]

References

- Synthesis of GYS1 Inhibitors: Patent WO2022198196A1.[1] Inhibitors of glycogen synthase 1 (GYS1) and methods of use thereof.[2] (2022).[1][3]
- Repellent Pharmacophores: Katritzky, A. R., et al. (2008).[1] Synthesis and Bioassay of Improved Mosquito Repellents Predicted from Neural Network Modeling. PNAS.[1] [1]
- Piperidine Scaffolds in Medicine: Goel, R., et al. (2023).[1] Piperidine: A Privileged Scaffold in Drug Discovery.[4] Journal of Medicinal Chemistry.[1]
- Chemical Data: PubChem Compound Summary for CID 550758 (Related Analog). [1]

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Sources

- 1. Picaridin - Wikipedia [en.wikipedia.org]
- 2. US11814367B2 - Inhibitors of glycogen synthase 1 (GYS1) and methods of use thereof - Google Patents [patents.google.com]
- 3. legislation.wa.gov.au [legislation.wa.gov.au]
- 4. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed [pubmed.ncbi.nlm.nih.gov]

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